Technical Guide: Boc-Asn-Gly-OEt (CAS 211056-85-8)

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Compound of Interest

Compound Name:	*Boc-Asn-Gly-OEt*
CAS No.:	*211056-85-8*
Cat. No.:	*B1277343*

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Strategic Application in Peptide Synthesis and Stability Management

Executive Summary

Boc-Asn-Gly-OEt (N-α-t-Butyloxycarbonyl-L-asparaginyl-glycine ethyl ester) is a specialized dipeptide intermediate used primarily in the synthesis of bioactive peptides containing the Asn-Gly (NG) motif. While seemingly simple, this specific sequence represents one of the most critical "stability hotspots" in protein chemistry. The Asn-Gly sequence is statistically the most prone to non-enzymatic deamidation via succinimide formation, a degradation pathway that compromises drug potency and safety.

This guide details the physicochemical properties of CAS 211056-85-8, its role as a precursor for tumor-homing peptides (e.g., NGR motifs), and provides expert protocols for handling the inherent instability of the Asn-Gly bond during synthesis.

Chemical Identity & Physicochemical Properties[1][2][3][4]

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Property	Specification
Chemical Name	N-α-t-Butyloxycarbonyl-L-asparaginyl-glycine ethyl ester
CAS Number	211056-85-8
Molecular Formula	$C_{13}H_{23}N_3O_6$
Molecular Weight	317.34 g/mol
Appearance	White to off-white powder
Purity	≥ 98% (HPLC)
Solubility	Soluble in DMF, DMSO, Methanol; Sparingly soluble in water
Melting Point	144 – 155 °C
Storage Conditions	+2°C to +8°C (Desiccated); Protect from humidity to prevent ester hydrolysis
Stereochemistry	L-configuration (Asparagine)

Critical Mechanism: The Asn-Gly Stability Paradox

For drug development professionals, the significance of **Boc-Asn-Gly-OEt** lies not just in its utility as a building block, but in its chemistry as a model for deamidation.

The Succinimide Pathway (Expert Insight)

The Asn-Gly sequence degrades faster than any other dipeptide sequence ($t_{1/2}$ ~24 hours at pH 7.4, 37°C). This occurs because the glycine nitrogen, lacking steric hindrance from a side chain, can easily attack the side-chain carbonyl of the preceding asparagine residue.

Mechanism Steps:

- Cyclization: The backbone nitrogen of Glycine attacks the γ-carbonyl of the Asn side chain.
- Intermediate: A five-membered cyclic imide (Succinimide/Aspartimide) is formed, releasing ammonia.

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- Hydrolysis: The ring opens spontaneously, but non-selectively.
- Result: A mixture of native L-Asp (approx. 20-30%) and the biologically inactive/immunogenic L-isoAsp (beta-aspartate, approx. 70-80%).

Visualization: Deamidation Pathway

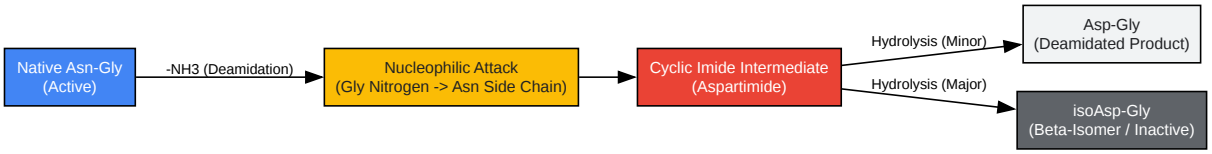

Figure 1: Mechanism of Asn-Gly Deamidation via Succinimide Intermediate

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Caption: The degradation pathway of Asn-Gly peptides. The formation of isoAsp is the dominant failure mode in drug stability.

Therapeutic Applications & Uses

A. Precursor for Tumor-Homing Peptides (NGR Motif)

Boc-Asn-Gly-OEt is a critical starting material for synthesizing NGR (Asn-Gly-Arg) peptides.

- Target: The NGR motif binds specifically to Aminopeptidase N (CD13), which is overexpressed in tumor neovasculature.[1]
- Drug Delivery: NGR peptides are used to deliver cytotoxic drugs (e.g., Doxorubicin) or imaging agents directly to tumor blood vessels.
- Synthesis Strategy: Using **Boc-Asn-Gly-OEt** allows for the synthesis of the NGR core in solution phase before coupling to the arginine derivative, ensuring high purity of the critical "NG" bond.

B. Analytical Standard for Impurity Profiling

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Because Asn-Gly deamidation is a common Critical Quality Attribute (CQA) in biologics, **Boc-Asn-Gly-OEt** is used to generate reference standards for isoAsp impurities.

- Protocol: Intentional stressing of **Boc-Asn-Gly-OEt** (pH 9.0, 37°C) generates the succinimide and iso-aspartate forms, which can be isolated to calibrate HPLC assays for quality control.

Experimental Protocols

Protocol A: Stock Solution Preparation

Self-Validating Step: Visual inspection for turbidity ensures complete dissolution, critical for avoiding heterogeneous coupling reactions.

- Solvent Choice: Anhydrous DMF (Dimethylformamide) or DMSO. Avoid alcohols (MeOH/EtOH) for long-term storage to prevent transesterification.
- Concentration: Prepare a 100 mM stock solution (31.7 mg/mL).
- Procedure:
  - Weigh 31.7 mg of **Boc-Asn-Gly-OEt**.
  - Add 1.0 mL of Anhydrous DMF.
  - Vortex for 30 seconds until clear.
  - Storage: Aliquot into amber vials and store at -20°C. Stable for 6 months.

Protocol B: Controlled Deprotection (Boc Removal)

Causality: TFA is used to remove the Boc group.[2][3][4][5] Scavengers are generally not required for this specific molecule as it lacks reactive side chains like Trp or Met, but moisture control is vital to prevent ester hydrolysis.

- Reagent: 50% TFA (Trifluoroacetic acid) in DCM (Dichloromethane).
- Reaction:

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- Dissolve **Boc-Asn-Gly-OEt** in minimal DCM.
- Add equal volume of TFA.
- Stir at room temperature for 30 minutes.

- Monitoring: Monitor by TLC (disappearance of starting material) or LC-MS (Mass shift: 317.3 -> 217.2).
- Workup: Evaporate TFA under nitrogen flow. Co-evaporate with toluene (3x) to remove residual acid.

Protocol C: HPLC Analysis for Deamidation (Purity Check)

Why this matters: Standard C18 gradients often fail to separate the isoAsp isomer from the native Asn form. A specialized shallow gradient is required.

- Column: C18 Reverse Phase (e.g., 300Å pore size for peptides).
- Mobile Phase A: 0.1% TFA in Water.
- Mobile Phase B: 0.1% TFA in Acetonitrile.
- Gradient: 0% to 10% B over 20 minutes (Very shallow gradient).
- Detection: UV at 214 nm.
- Expected Elution Order: isoAsp-Gly (Early) < Asn-Gly (Middle) < Asp-Gly (Late). Note: Elution order can vary based on pH; verify with standards.

Synthesis Workflow Visualization

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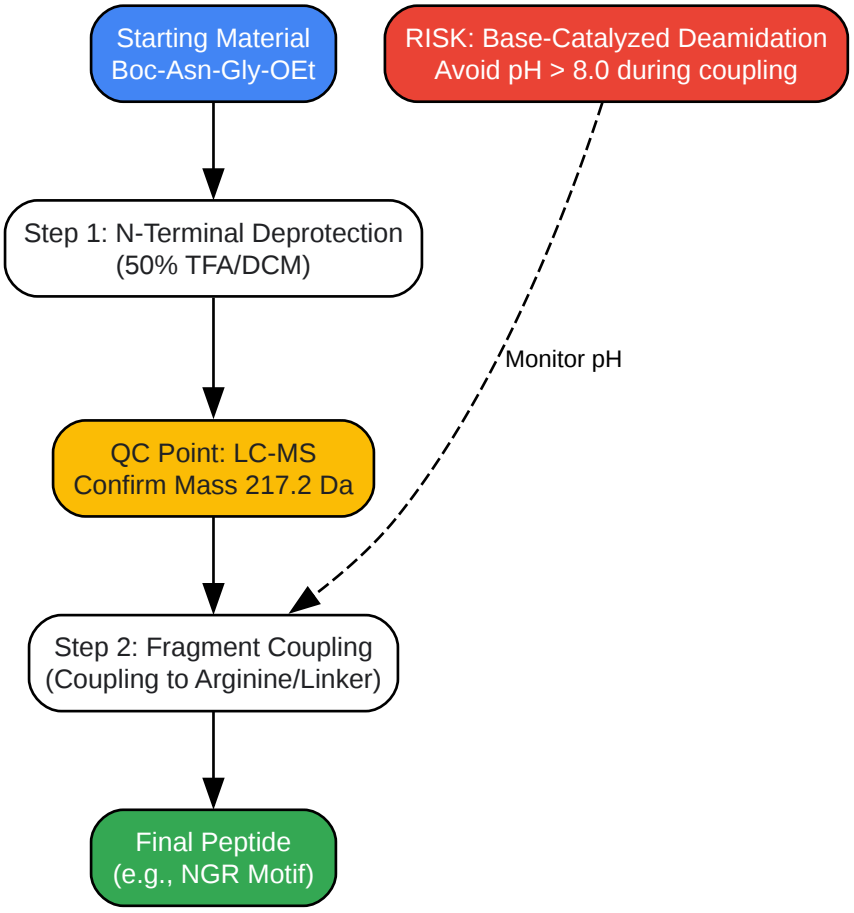

Figure 2: Synthesis Workflow for NGR Peptides using Boc-Asn-Gly-OEt

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Caption: Workflow emphasizing the critical pH control point to prevent aspartimide formation during coupling.

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